

Personal protective equipment for handling 1-(4-Amino-3-chlorophenyl)ethanone

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Compound of Interest

Compound Name:	1-(4-Amino-3-chlorophenyl)ethanone
Cat. No.:	B1267580

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Essential Safety and Handling Guide for 1-(4-Amino-3-chlorophenyl)ethanone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-(4-Amino-3-chlorophenyl)ethanone** in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development to ensure the safe management of this chemical.

Chemical Profile and Hazard Overview

While comprehensive toxicological data for **1-(4-Amino-3-chlorophenyl)ethanone** is not readily available, its structure as a chlorinated aromatic amine suggests that it should be handled with caution. Aromatic amines and chlorinated hydrocarbons as classes of compounds are known to have potential health risks, including skin, eye, and respiratory irritation, with some compounds in these classes having more severe toxicities.^{[1][2]} Therefore, a conservative approach to handling, including the use of appropriate personal protective equipment (PPE) and engineering controls, is essential.

Quantitative Data Summary

The following table summarizes the available physical and chemical properties for **1-(4-Amino-3-chlorophenyl)ethanone**.

Property	Value	Reference
Molecular Formula	C8H8CINO	[3]
Molecular Weight	169.61 g/mol	[3]
Boiling Point	324.6 ± 27.0 °C at 760 mmHg	[3]
Flash Point	150.1 ± 23.7 °C	[3]
Density	1.3 ± 0.1 g/cm³	[3]

Note: Toxicological data such as LD50 and exposure limits are not available in the provided search results.

Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory to minimize exposure.

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation of dust or vapors.
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles provide protection against splashes, while a face shield offers broader facial protection. [4] [5]
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene)	To prevent skin contact. Double-gloving is recommended, with frequent changes. [6]
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and clothing from contamination. [4]
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To safeguard feet from spills and falling objects. [5]
Respiratory Protection	NIOSH-Approved Respirator	Required if working outside a fume hood or if engineering controls are insufficient. [4]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a systematic workflow is crucial for safety and to maintain the integrity of the experiment.

1. Pre-Handling Preparations:

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Emergency Equipment: Verify that a safety shower, eyewash station, and fire extinguisher are easily accessible.
- PPE Check: Don all required PPE as specified in the table above before entering the handling area.

2. Handling Procedures:

- Weighing: Weigh the solid compound inside a chemical fume hood or a ventilated balance enclosure to avoid inhalation of airborne particles.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to prevent splashing.
- Reactions: All manipulations, including reactions, should be carried out within a certified chemical fume hood.

3. Post-Handling Procedures:

- Decontamination: Thoroughly wipe down the work area within the fume hood with an appropriate solvent and cleaning agent.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal of **1-(4-Amino-3-chlorophenyl)ethanone** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Solid Waste: Collect unused or contaminated solid **1-(4-Amino-3-chlorophenyl)ethanone** in a clearly labeled, sealed container designated for hazardous chemical waste.
- Liquid Waste: Solutions containing this compound should be collected in a separate, labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility is confirmed.
- Contaminated Materials: Dispose of all contaminated items, such as gloves, weighing paper, and pipette tips, in a designated solid hazardous waste container.

2. Container Management:

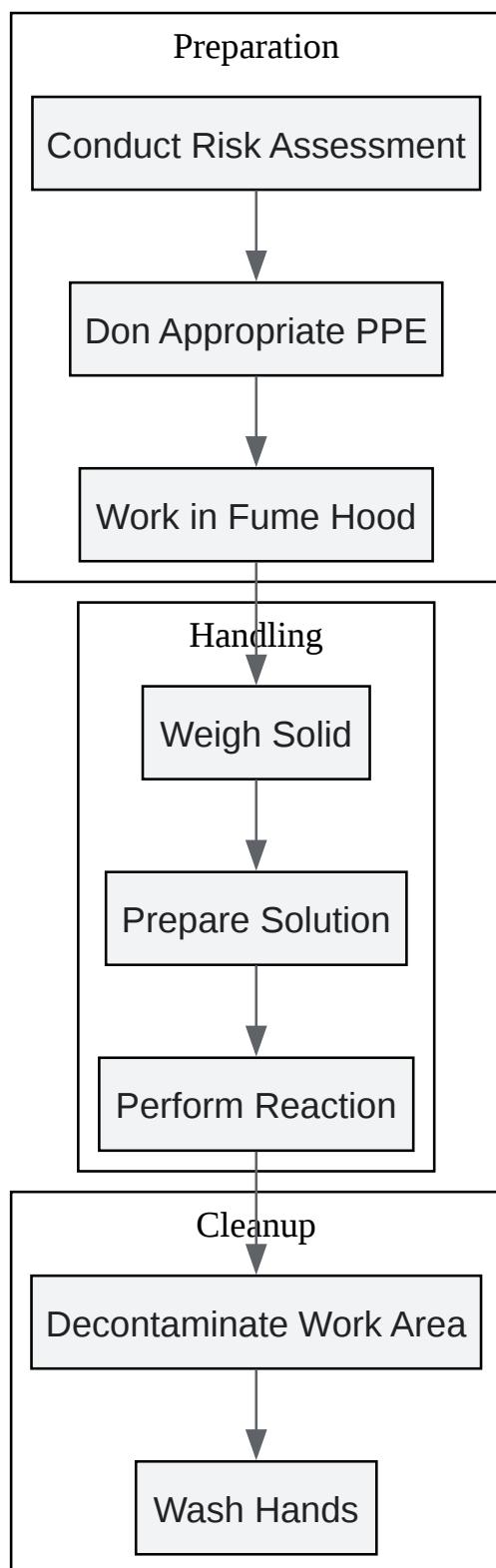
- Original Containers: Do not dispose of the chemical in its original container if it is to be reused.
- Empty Containers: "Empty" containers may still contain residue and should be treated as hazardous waste. They can be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous liquid waste before the container is punctured and disposed of according to institutional guidelines.[\[7\]](#)

3. Final Disposal:

- Licensed Disposal: All waste must be disposed of through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[\[7\]](#)

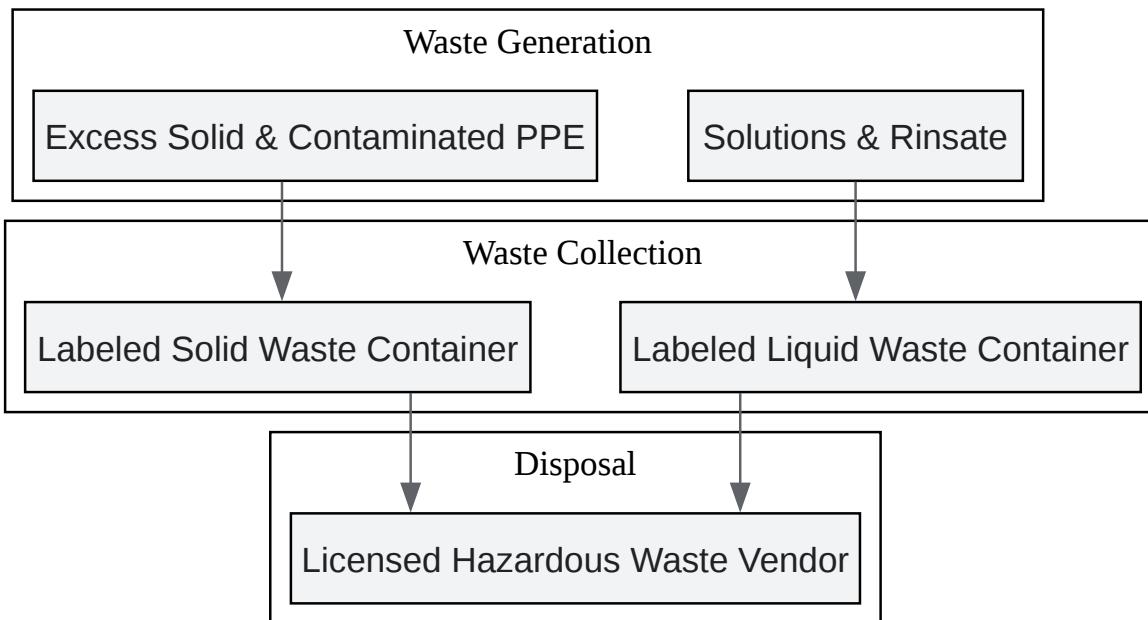
Experimental Workflows

To visualize the procedural flow, the following diagrams outline the necessary steps for safe handling and disposal.



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Caption: Operational Workflow for Handling **1-(4-Amino-3-chlorophenyl)ethanone**.



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Caption: Disposal Workflow for **1-(4-Amino-3-chlorophenyl)ethanone** Waste.

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